

Application Notes and Protocols: Cdk8-IN-5

Treatment of Patient-Derived Organoids

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Compound of Interest

Compound Name: Cdk8-IN-5

Cat. No.: B15143620

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Introduction

Cyclin-dependent kinase 8 (CDK8) is a transcriptional regulator that plays a significant role in various signaling pathways implicated in cancer, including the Wnt/ β -catenin, p53, and TGF- β pathways. Its involvement in oncogenesis has made it an attractive target for therapeutic intervention. Patient-derived organoids (PDOs) have emerged as a powerful preclinical model, closely recapitulating the genetics, histology, and therapeutic responses of the original tumor. This document provides detailed application notes and protocols for the treatment of patient-derived organoids with **Cdk8-IN-5**, a potent and selective inhibitor of CDK8.

Due to the limited availability of public data specifically for **Cdk8-IN-5** in patient-derived organoids, this document will utilize representative data and methodologies from studies involving other well-characterized CDK8/19 inhibitors, such as Senexin B, to illustrate the expected outcomes and experimental procedures.

Data Presentation

Table 1: Representative IC₅₀ Values of a CDK8 Inhibitor (Senexin B) in Patient-Derived Colon Cancer Organoids

Organoid Line	Cancer Subtype	IC50 (μM)
PDO-001	Colorectal Adenocarcinoma (MSS)	7.5
PDO-002	Colorectal Adenocarcinoma (MSI-H)	15.2
PDO-003	Colorectal Adenocarcinoma (KRAS mut)	5.8
PDO-004	Colorectal Adenocarcinoma (APC mut)	4.1

Note: The data presented are hypothetical and for illustrative purposes, based on the known activity of CDK8 inhibitors in cancer cell lines. Actual IC50 values for **Cdk8-IN-5** in specific PDO lines should be determined experimentally.

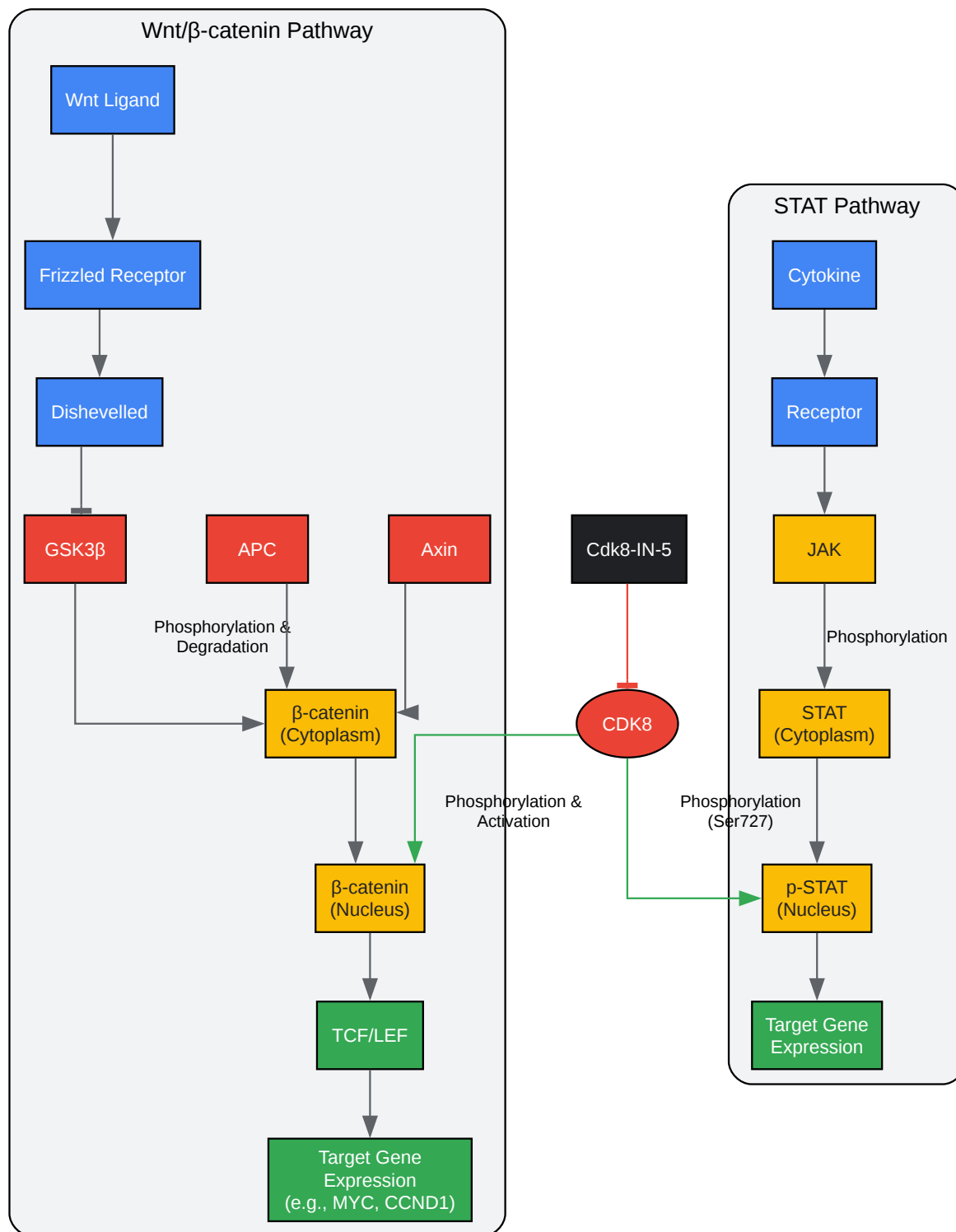
Table 2: Effect of CDK8 Inhibition on Downstream Signaling in Patient-Derived Organoids (Western Blot Analysis)

Organoid Line	Treatment	p-STAT1 (Ser727) (Relative Intensity)	β-catenin (Relative Intensity)
PDO-003	Vehicle	1.0	1.0
PDO-003	CDK8 Inhibitor (5 μM)	0.3	0.6
PDO-004	Vehicle	1.0	1.0
PDO-004	CDK8 Inhibitor (5 μM)	0.4	0.4

Note: This table illustrates the expected trend of decreased phosphorylation of STAT1 and reduced β-catenin levels upon CDK8 inhibition. Actual results may vary depending on the organoid line and experimental conditions.

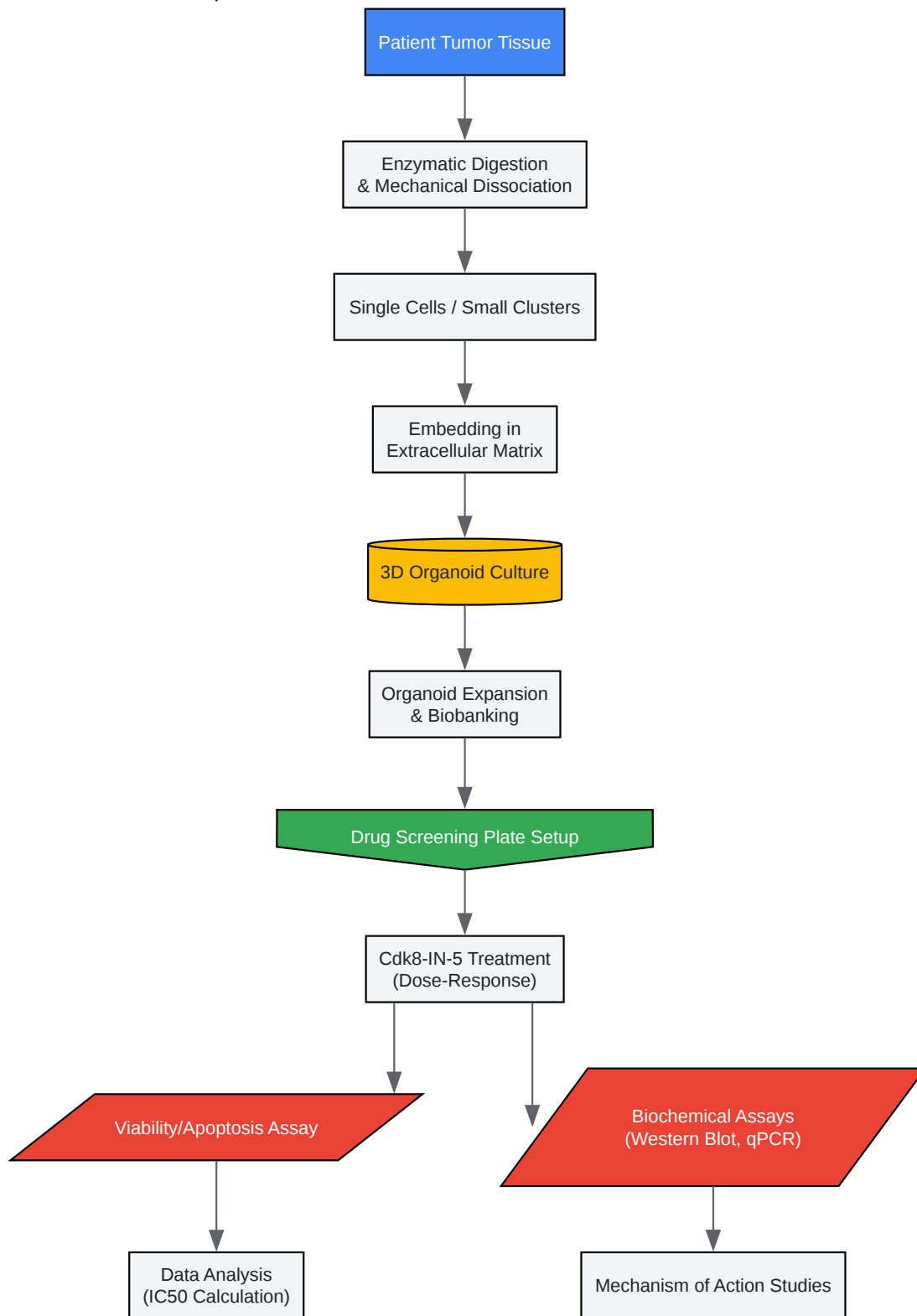
Signaling Pathways and Experimental Workflows

CDK8 Signaling Pathways in Cancer

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Caption: CDK8 signaling pathways in cancer.

Experimental Workflow for Cdk8-IN-5 Treatment of PDOs

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